

Application Notes and Protocols for OM-1700: A Preclinical Tankyrase Inhibitor

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Compound of Interest

Compound Name: OM-1700
Cat. No.: B10821564

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Introduction

OM-1700 is a novel, potent, and selective small-molecule inhibitor of Tankyrase-1 (TNKS1) and Tankyrase-2 (TNKS2), members of the poly(ADP-ribose) polymerase (PARP) family of enzymes. By targeting the adenosine binding pocket of tankyrases, **OM-1700** prevents the poly-ADP-ribosylation (PARsylation) of AXIN proteins. This inhibition leads to the stabilization of the β -catenin destruction complex, thereby suppressing the Wnt/ β -catenin signaling pathway. Aberrant activation of this pathway is a critical driver in various cancers, particularly colorectal cancer. **OM-1700** has demonstrated anti-proliferative activity in preclinical models of colon cancer and serves as a valuable research tool for studying the therapeutic potential of tankyrase inhibition.^{[1][2][3][4]}

These application notes provide detailed protocols for the in vitro and in vivo use of **OM-1700** for researchers, scientists, and drug development professionals.

Data Presentation

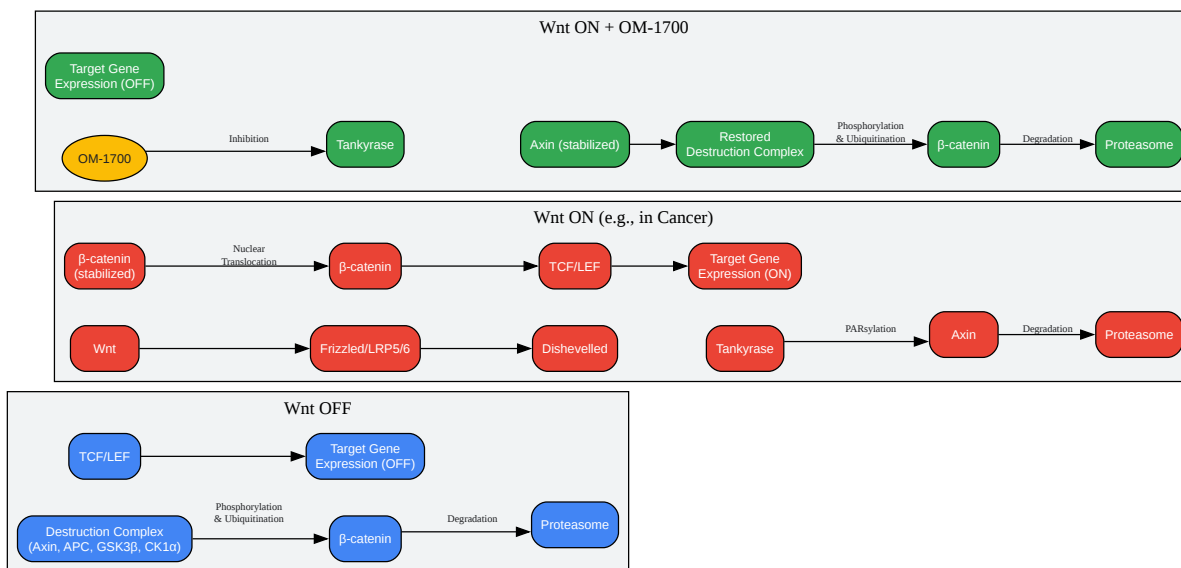
In Vitro Activity of OM-1700

Parameter	Target/Cell Line	Value	Reference
IC50	Tankyrase-1 (TNKS1)	127 nM	[2] [4]
Tankyrase-2 (TNKS2)	14 nM	[2] [4]	
GI50	COLO 320DM (Colon Cancer)	650 nM	[2] [4]

IC50: Half-maximal inhibitory concentration. GI50: Half-maximal growth inhibition concentration.

Signaling Pathway

The following diagram illustrates the mechanism of action of **OM-1700** in the Wnt/ β -catenin signaling pathway.



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Mechanism of **OM-1700** in the Wnt/β-catenin signaling pathway.

Experimental Protocols

In Vitro Assays

1. Cell Culture and Maintenance

- Cell Lines: COLO 320DM (human colon adenocarcinoma) is a recommended cell line with an activated Wnt/β-catenin pathway suitable for evaluating **OM-1700**.

- Culture Medium: RPMI-1640 supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin.
- Culture Conditions: Maintain cells in a humidified incubator at 37°C with 5% CO₂.
- Subculture: Passage cells at 80-90% confluency.

2. Cell Proliferation Assay (MTS Assay)

This protocol is to determine the GI50 of **OM-1700**.



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Workflow for the MTS cell proliferation assay.

- Procedure:
 - Seed COLO 320DM cells in 96-well plates at an appropriate density.
 - After 24 hours, treat the cells with a serial dilution of **OM-1700** (e.g., from 1 nM to 10 µM). Include a vehicle control (DMSO).
 - Incubate the plates for 5 days.
 - Add MTS reagent to each well according to the manufacturer's protocol.
 - Incubate for 1-4 hours and measure the absorbance at 490 nm.
 - Calculate the GI50 value by plotting the percentage of growth inhibition against the log concentration of **OM-1700**.

3. Wnt/β-catenin Signaling Reporter Assay (TCF/LEF Luciferase Assay)

This assay quantifies the activity of the Wnt/β-catenin signaling pathway.

- Procedure:
 - Co-transfect HEK293 cells with a TCF/LEF firefly luciferase reporter plasmid and a Renilla luciferase control plasmid.
 - After 24 hours, treat the cells with **OM-1700** at various concentrations.
 - After another 24-48 hours, lyse the cells and measure both firefly and Renilla luciferase activities using a dual-luciferase assay system.
 - Normalize the firefly luciferase activity to the Renilla luciferase activity to determine the relative TCF/LEF reporter activity.

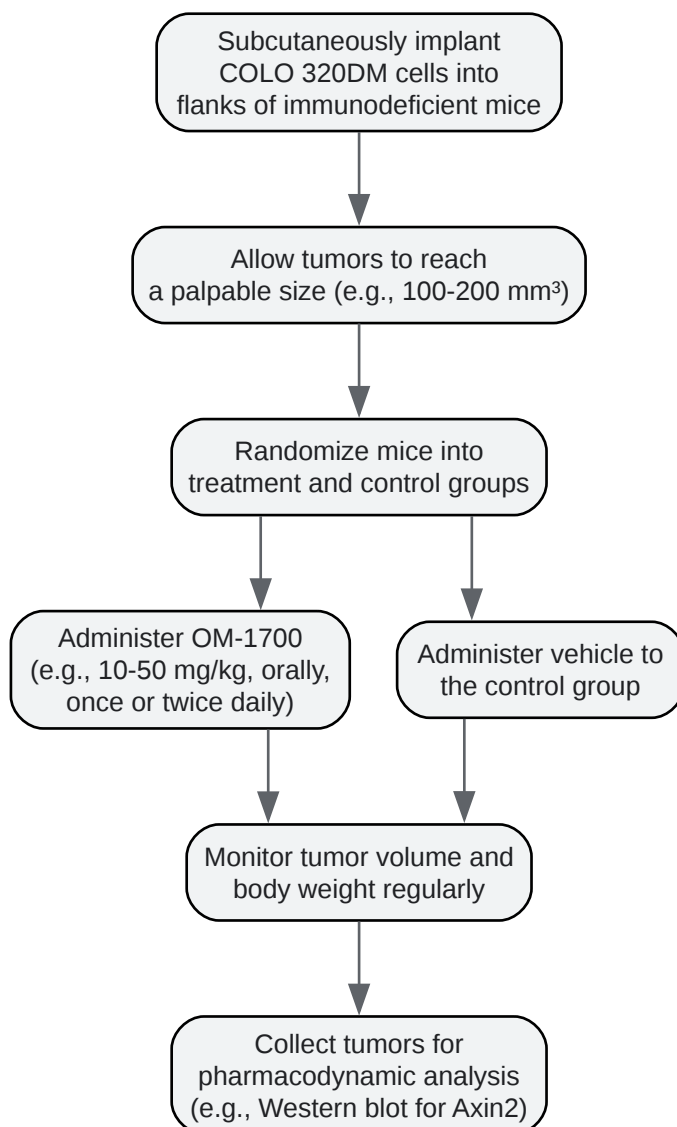
In Vivo Administration

1. Formulation for Oral Administration in Mice

As **OM-1700** is a preclinical compound, a specific in vivo dosage and administration protocol has not been published. The following is a representative protocol based on studies with similar tankyrase inhibitors in mouse xenograft models.[2]

- Vehicle Preparation: A common vehicle for oral gavage of small molecules is a suspension in 0.5% (w/v) methylcellulose and 0.2% (v/v) Tween-80 in sterile water.
 - Slowly add 0.5 g of methylcellulose to 100 mL of sterile water while stirring vigorously.
 - Add 0.2 mL of Tween-80 and continue to stir until a homogenous suspension is formed.
- **OM-1700** Formulation:
 - Weigh the required amount of **OM-1700** powder.
 - Suspend the powder in the prepared vehicle to the desired final concentration immediately before administration.

2. Administration in a COLO 320DM Xenograft Mouse Model



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Workflow for a COLO 320DM xenograft mouse model study.

- Animal Model: Female immunodeficient mice (e.g., NOD-SCID or nude mice), 6-8 weeks old.
- Tumor Implantation: Subcutaneously inject 5×10^6 COLO 320DM cells in a 1:1 mixture of PBS and Matrigel into the flank of each mouse.
- Treatment:
 - Once tumors reach a volume of approximately 100-200 mm³, randomize the mice into treatment and control groups.

- Administer **OM-1700** by oral gavage at a suggested dose range of 10-50 mg/kg, once or twice daily. The optimal dose should be determined empirically.
- Administer the vehicle to the control group.
- Monitoring:
 - Measure tumor volume with calipers 2-3 times per week.
 - Monitor the body weight of the mice as an indicator of toxicity.
- Endpoint:
 - Euthanize the mice when tumors reach the predetermined maximum size or at the end of the study.
 - Collect tumors for pharmacodynamic analysis, such as Western blotting for Axin2 levels to confirm target engagement.

Safety Precautions

OM-1700 is a research chemical. Standard laboratory safety procedures should be followed when handling this compound. This includes wearing personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Handle the compound in a well-ventilated area. For further safety information, refer to the Safety Data Sheet (SDS).

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References

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- [4. Development of a 1,2,4-Triazole-Based Lead Tankyrase Inhibitor: Part II - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
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